

Essential Safety and Logistical Information for Handling Ani9

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Compound of Interest

Compound Name: Ani9

Cat. No.: B1353550

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For researchers, scientists, and drug development professionals working with **Ani9**, a potent and selective inhibitor of the ANO1/TMEM16A calcium-activated chloride channel, a comprehensive understanding of safety protocols and handling procedures is paramount. Given its potential cytotoxic effects, as indicated by its mechanism of action, stringent adherence to safety guidelines is necessary to minimize exposure risks and ensure a safe laboratory environment. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to directly address procedural questions.

Chemical and Physical Properties

A summary of the key quantitative data for **Ani9** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₇ ClN ₂ O ₃	[1]
Molecular Weight	332.78 g/mol	[1]
Purity	≥98% (HPLC)	[1]
Appearance	White to beige powder	[1]
Solubility	Soluble in DMSO (25 mg/mL)	[1]
Storage Temperature	2-8°C	[1]

Personal Protective Equipment (PPE)

Due to the potent nature of **Ani9** and its potential for cytotoxicity, a robust PPE protocol is mandatory. The following table outlines the required PPE for handling this compound.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Minimizes the risk of skin absorption. The outer glove should be removed and disposed of as cytotoxic waste immediately after handling.
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes or aerosolized particles.
Body Protection	A fully buttoned lab coat, preferably disposable.	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) should be used when handling the powder form outside of a certified chemical fume hood.	Prevents inhalation of aerosolized particles.

Experimental Workflow for Handling Ani9

The following diagram illustrates the standard workflow for safely handling **Ani9** in a laboratory setting, from preparation to disposal.



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A flowchart outlining the safe handling workflow for **Ani9**.

Operational and Disposal Plans

Handling and Storage

- Engineering Controls: All work with solid **Ani9** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Storage: Store **Ani9** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. The recommended storage temperature is 2-8°C.^[1]

Spill Management

In the event of a spill, the following steps should be taken immediately:

- Evacuate: Clear the area of all personnel.
- Alert: Inform the laboratory supervisor and institutional safety office.
- Contain: If safe to do so, cover the spill with an absorbent material suitable for chemical spills. Do not use water.
- Clean-up: Trained personnel wearing appropriate PPE should clean the spill using a chemical spill kit.
- Decontaminate: The area should be decontaminated with a suitable agent (e.g., a solution of sodium hypochlorite followed by a thiosulfate neutralization).
- Dispose: All materials used for cleanup should be disposed of as cytotoxic waste.

Decontamination and Disposal

- Liquid Waste: All liquid waste containing **Ani9** should be collected in a designated, labeled, and sealed container for hazardous chemical waste.
- Solid Waste: All solid waste, including contaminated gloves, pipette tips, and labware, must be disposed of in a clearly marked cytotoxic waste container.

- **Decontamination of Surfaces:** Work surfaces should be decontaminated at the end of each procedure and at the end of the day. A validated decontamination procedure should be in place.

Given that **Ani9** is a potent inhibitor of a key ion channel and has the potential for cytotoxic effects, it is imperative that all personnel are thoroughly trained in these procedures before handling the compound. Always consult your institution's specific safety guidelines and the manufacturer's Safety Data Sheet (SDS) for the most detailed and up-to-date information.

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References

- 1. Ani9 356102-14-2 [sigmaaldrich.com]
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